

# The Discovery and Historical Development of Phenacaine (Holocaine): A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenacaine

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## Abstract

**Phenacaine**, also known by its trade name Holocaine, emerged in the late 19th century as an early synthetic local anesthetic, developed amidst the search for a less toxic and non-addictive alternative to cocaine.[1][2] This technical guide provides a comprehensive overview of the discovery, historical development, chemical synthesis, and mechanism of action of **Phenacaine**. It is intended for researchers, scientists, and professionals in drug development, offering detailed experimental insights and a historical perspective on this significant compound in the evolution of local anesthesia.

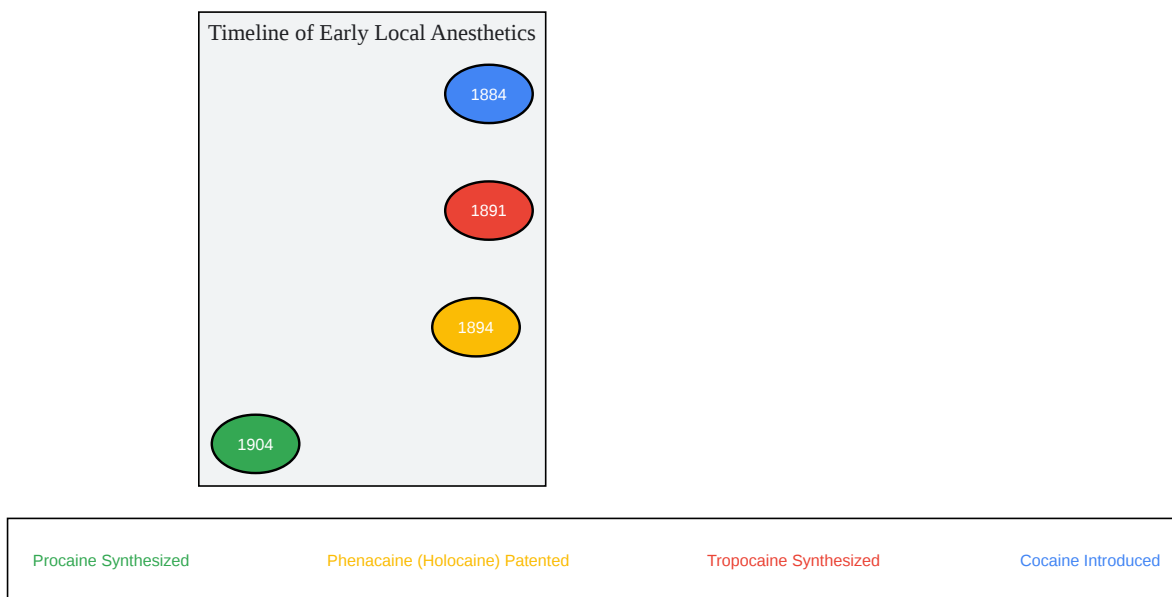
## Introduction: The Quest for Cocaine Alternatives

The introduction of cocaine as the first local anesthetic in 1884 by Carl Koller revolutionized surgical procedures, particularly in ophthalmology.[2][3] However, the significant toxicity and addictive properties of cocaine quickly became apparent, prompting a dedicated search for safer synthetic substitutes.[4][5] This period of intense chemical exploration led to the synthesis of several new local anesthetics, including **Phenacaine**, which offered a distinct chemical structure and anesthetic profile.[2]

## Discovery and Historical Timeline

**Phenacaine** was synthesized as part of a broader effort in the late 19th and early 20th centuries to develop new amino ester local anesthetics.[2] Its development followed the synthesis of other early cocaine alternatives like tropocaine and eucaine.[5] While less

prominent than later anesthetics such as procaine and lidocaine, **Phenacaine** found a specific and valuable niche, primarily as a topical anesthetic in ophthalmic procedures.[6][7]



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Caption: Historical development timeline of early local anesthetics.

## Chemical Properties and Synthesis

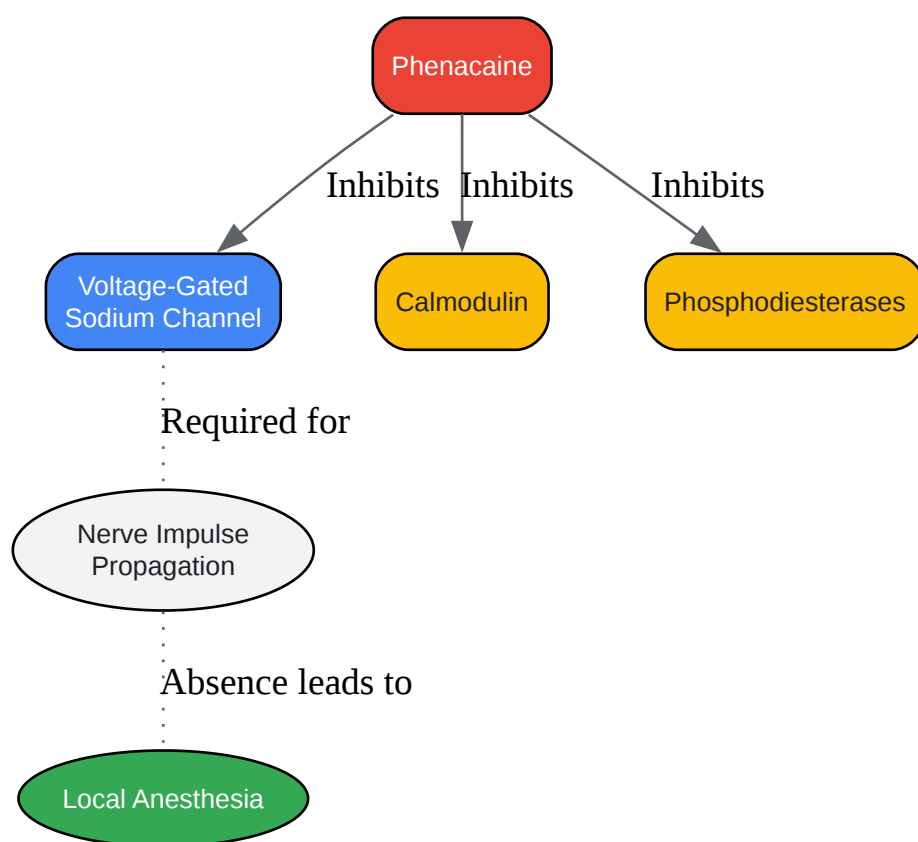
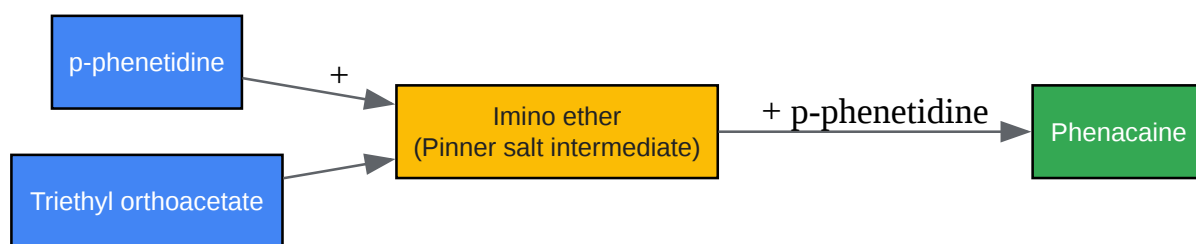
**Phenacaine** is chemically designated as N,N'-Bis(4-ethoxyphenyl)acetamidine and possesses the chemical formula C<sub>18</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub>. [8]

## Physicochemical Data

Property	Value	Reference
Molecular Formula	C18H22N2O2	<a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	298.39 g/mol	<a href="#">[9]</a>
CAS Number	101-93-9	<a href="#">[7]</a> <a href="#">[8]</a>
Melting Point (HCl salt)	191 °C	<a href="#">[10]</a>

## Synthesis Pathway

The synthesis of **Phenacaine** can be achieved through the condensation of p-phenetidine with triethyl orthoacetate.[\[7\]](#) This reaction forms an imino ether intermediate (a Pinner salt), which then reacts with a second equivalent of p-phenetidine to yield **Phenacaine**.[\[7\]](#) An alternative patented synthesis route utilized phenacetin as the precursor.[\[7\]](#)



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## References

- 1. Local anesthetic - Wikipedia [en.wikipedia.org]
- 2. From cocaine to ropivacaine: the history of local anesthetic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. The History of Local Anaesthesia [gresham.ac.uk]
- 4. ijhns.com [ijhns.com]
- 5. researchgate.net [researchgate.net]
- 6. firsthope.co.in [firsthope.co.in]
- 7. Phenacaine - Wikipedia [en.wikipedia.org]
- 8. Phenacaine [webbook.nist.gov]
- 9. phenacaine [drugcentral.org]
- 10. CAS Common Chemistry [commonchemistry.cas.org]
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